

Assessing the Selectivity Profile of GSK2945 Hydrochloride: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **GSK2945 hydrochloride**, a selective antagonist of the nuclear receptor Rev-erb α , with other commonly used Rev-erb modulators. The objective is to offer a comprehensive overview of their selectivity profiles, supported by available experimental data, to aid in the selection of the most appropriate chemical tool for research and drug discovery.

Introduction to Rev-erb Modulators

The nuclear receptors Rev-erb α (NR1D1) and Rev-erb β (NR1D2) are key components of the circadian clock, playing a crucial role in regulating gene expression involved in metabolism and inflammation. Their modulation by small molecules offers a promising therapeutic strategy for a variety of disorders. This guide focuses on **GSK2945 hydrochloride** and compares it with the Rev-erb α agonists GSK4112 and SR9009, and another antagonist, SR8278.

Comparative Selectivity Profile

A critical aspect of a chemical probe's utility is its selectivity. The following table summarizes the available data on the primary targets and known off-targets of **GSK2945 hydrochloride**

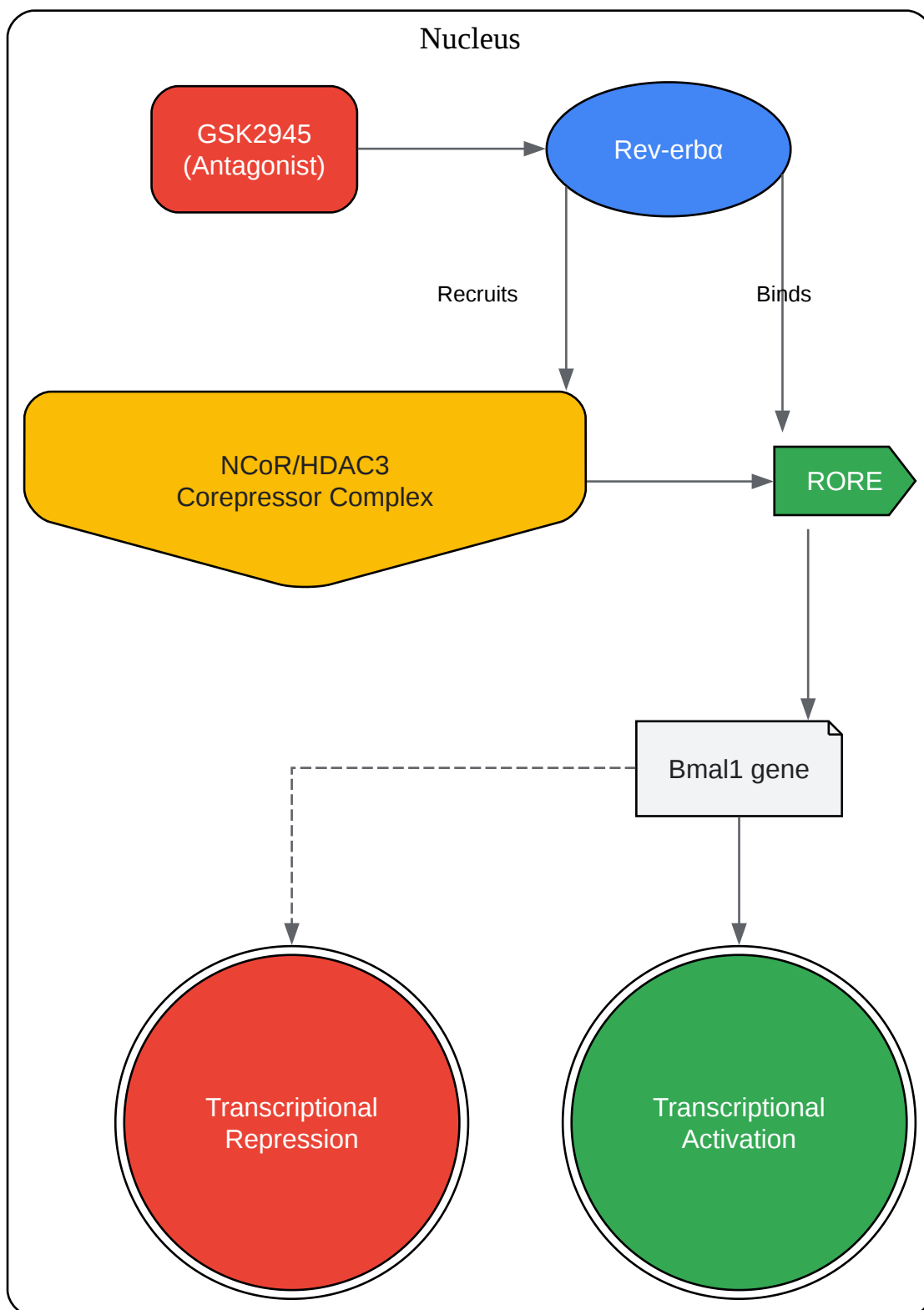
and its alternatives.

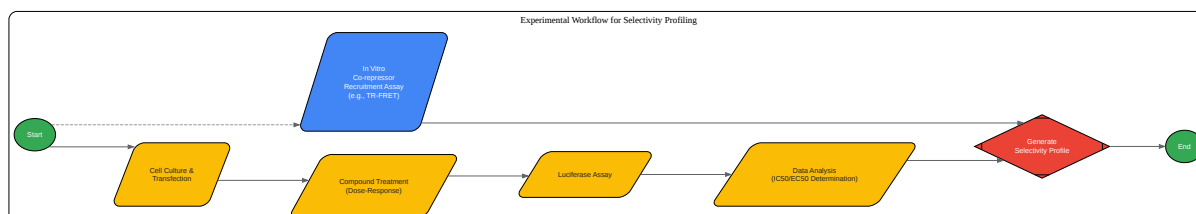
Compound	Type	Primary Target(s)	Reported IC50/EC50	Known Off-Targets/Selectivity Profile
GSK2945 hydrochloride	Antagonist	Rev-erba/REV-ERBa	EC50: 21.5 μ M (mouse), 20.8 μ M (human) [cite:]	Comprehensive selectivity panel data is not widely published.
SR8278	Antagonist	Rev-erba	EC50: 0.47 μ M (in a cell-based reporter assay) [1]	Poor pharmacokinetic properties limit its use to in vitro and cell-based assays.[2]
GSK4112	Agonist	Rev-erba	EC50 = 250 nM[3]	Selective for Rev-erba and Rev-erb β with no significant activity reported at other nuclear receptors like LRH1, SF1, FXR, ROR, and LXR.[1]
SR9009	Agonist	Rev-erba/ β	EC50 = 710 nM; Kd = 800 nM	Has been shown to have Rev-erb-independent effects on cell proliferation and metabolism, indicating potential off-target activities. [4][5]

Note: The lack of a comprehensive, publicly available selectivity panel for **GSK2945 hydrochloride** is a current limitation in directly comparing its off-target profile with other modulators. However, its characterization as "highly specific" in initial reports suggests a favorable selectivity profile.

Signaling Pathway and Mechanism of Action

GSK2945 hydrochloride, as a Rev-erb α antagonist, functions by inhibiting the repressive activity of the Rev-erb α protein. In its active state, Rev-erb α binds to specific DNA sequences called Rev-erb Response Elements (ROREs) in the promoter regions of its target genes, recruiting a corepressor complex that includes NCoR and HDAC3. This leads to chromatin condensation and transcriptional repression. Antagonists like GSK2945 prevent this recruitment, leading to the de-repression of Rev-erb α target genes. A key target gene is Bmal1, a core component of the circadian clock.





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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. Identification of SR8278, a Synthetic Antagonist of the Nuclear Heme Receptor REV-ERB - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GSK 4112, Selective Rev-Erb α agonist, Each | Safety Glasses Website [safetyglasses.utechproducts.com]

- 4. SR9009 has REV-ERB–independent effects on cell proliferation and metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. SR9009 improves heart function after pressure overload independent of cardiac REV-ERB - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- To cite this document: BenchChem. [Assessing the Selectivity Profile of GSK2945 Hydrochloride: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819742/docs#assessing-the-selectivity-profile-of-gsk2945-hydrochloride-a-comparative-guide>]

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